

A Comparative Guide to Gunshot Residue Analysis: ICP-MS vs. Sodium Rhodizonate

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Compound of Interest

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For researchers, scientists, and drug development professionals, the accurate detection and analysis of gunshot residue (GSR) is a critical aspect of forensic science. This guide provides an objective comparison of two prominent methods for inorganic GSR analysis: Inductively Coupled Plasma-Mass Spectrometry (ICP-MS) and the Sodium Rhodizonate test. We will delve into their performance, supported by experimental data, to assist in the selection of the most appropriate technique for specific analytical needs.

Gunshot residue is a complex matrix of particles originating from the primer, propellant, bullet, and cartridge case upon the discharge of a firearm. The primary inorganic components of GSR, which are the focus of this guide, are typically lead (Pb), barium (Ba), and antimony (Sb).^[1] The presence and distribution of these elements can provide crucial evidence in criminal investigations.

Methodologies at a Glance

Inductively Coupled Plasma-Mass Spectrometry (ICP-MS) is a powerful and highly sensitive instrumental technique used for elemental analysis.^{[2][3]} It utilizes an inductively coupled plasma to ionize the sample, and a mass spectrometer to separate and quantify the ions based on their mass-to-charge ratio. This allows for the simultaneous detection of multiple elements at trace and ultra-trace levels.^{[1][4]}

The Sodium Rhodizonate test, in contrast, is a qualitative colorimetric or "spot" test.^{[5][6]} It is a chemical method that produces a distinct color change in the presence of specific metal ions, primarily lead.^{[7][8]} At a pH of 2.8, a scarlet color indicates the presence of lead, which then

turns blue-violet upon the addition of hydrochloric acid.^[9] This test is often used as a preliminary or screening tool due to its simplicity and rapid results.^[10]

Quantitative Performance Comparison

The choice between ICP-MS and the Sodium Rhodizonate test often hinges on the required level of sensitivity, specificity, and the need for quantitative data. The following table summarizes the key performance metrics based on available experimental data.

Parameter	Inductively Coupled Plasma-Mass Spectrometry (ICP-MS)	Sodium Rhodizonate Test
Principle	Instrumental analysis of elemental composition based on mass-to-charge ratio.	Chemical colorimetric reaction for the presence of lead (and sometimes barium).[10][11]
Analysis Type	Quantitative and Qualitative.[12]	Primarily Qualitative.[5]
Elements Detected	Multi-elemental (Pb, Ba, Sb, and others like Sn, Cu, Zn).[1][10]	Primarily Lead (Pb); can also indicate Barium (Ba).[10][11]
Sensitivity	Very high; capable of detecting elements at µg/L (ppb) and even lower concentrations.[10]	High for lead, but generally less sensitive than ICP-MS.[7] One study reported negative results for the colorimetric test where ICP-MS still detected Pb and Ba.[13]
Specificity	High; identifies elements based on their specific mass-to-charge ratio.[2]	High for lead under specific pH conditions.[7][9] However, other heavy metals can cause a pink reaction before the final confirmatory step.[14] Environmental lead may also lead to false positives.[15]
Sample Throughput	High; can be automated for rapid analysis of multiple samples.[16]	Low to moderate; typically performed on a sample-by-sample basis.

Interferences	Can be affected by polyatomic interferences, which can be mitigated with collision/reaction cells.[17] Bloodstains have been shown not to interfere with ICP-MS analysis of GSR.[3][12]	Chemical interferences are possible; the test is typically performed after other colorimetric tests like the Modified Griess Test to avoid this.[8][14] Bloodstains can affect the color reaction.[3][12]
Cost	High initial instrument cost and operational expenses.	Low cost for reagents and equipment.

Experimental Protocols

Detailed and standardized experimental protocols are crucial for obtaining reliable and reproducible results in GSR analysis. Below are representative methodologies for both ICP-MS and the Sodium Rhodizonate test.

ICP-MS Analysis of Gunshot Residue

This protocol outlines a general procedure for the analysis of GSR collected on swabs.

1. Sample Collection:

- GSR is collected from the hands of a suspect or from a surface using cotton swabs moistened with a 5% nitric acid solution.[16]

2. Sample Preparation:

- The swabs are placed in polypropylene tubes containing a 10% nitric acid solution.[12]
- The samples are then subjected to ultrasonic vibration (e.g., at 45 kHz and 80°C for 30 minutes) to extract the GSR particles into the solution.[12]
- For samples on cloth, especially with bloodstains, microwave digestion with nitric acid and hydrogen peroxide may be employed for more efficient extraction.[12]
- The resulting solution is then diluted to a final volume with ultrapure water.[12]

3. Instrumental Analysis:

- The analysis is performed using an ICP-MS instrument (e.g., Agilent 7500 series).[16]
- The instrument is calibrated using multi-element standards containing Pb, Ba, and Sb at various concentrations.
- Internal standards are often used to correct for instrumental drift and matrix effects.
- The instrument's operating conditions (e.g., plasma power, gas flow rates) are optimized for the detection of the target elements.[18]

4. Data Analysis:

- The concentrations of Pb, Ba, and Sb in the samples are determined by comparing their signal intensities to the calibration curve.
- The results are typically reported in micrograms per liter ($\mu\text{g/L}$).[13]

Sodium Rhodizonate Test for Lead in Gunshot Residue

This protocol describes the direct application of the Sodium Rhodizonate test to a surface.

1. Reagent Preparation:

- **Sodium Rhodizonate Solution:** A saturated solution is prepared by dissolving sodium rhodizonate powder in distilled water until a small amount of powder remains undissolved. This solution should be the color of strong tea and is prepared fresh for immediate use.[14][15]
- **Buffer Solution (pH 2.8):** Prepared by dissolving sodium bitartrate and tartaric acid in distilled water.[14]
- **5% Hydrochloric Acid (HCl) Solution:** A dilute solution of HCl is prepared.[14]

2. Test Procedure:

- The area to be tested is positioned on a clean, uncontaminated surface.[14]

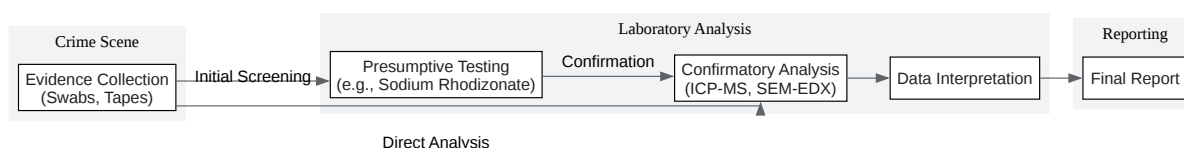
- A control test is performed by placing a known lead mark on a discrete area of the item or on filter paper to ensure the reagents are working correctly.[14]
- The test area is sprayed with the saturated sodium rhodizonate solution.[14]
- The same area is then sprayed with the pH 2.8 buffer solution. The appearance of a pink color may indicate the presence of lead or other heavy metals.[14]
- Finally, the area is sprayed with the 5% HCl solution. The fading of the pink color and the development of a blue-violet color is a specific indication of the presence of lead.[14]

3. Documentation:

- The results should be photographed promptly as the blue-violet color can fade.[14][15]

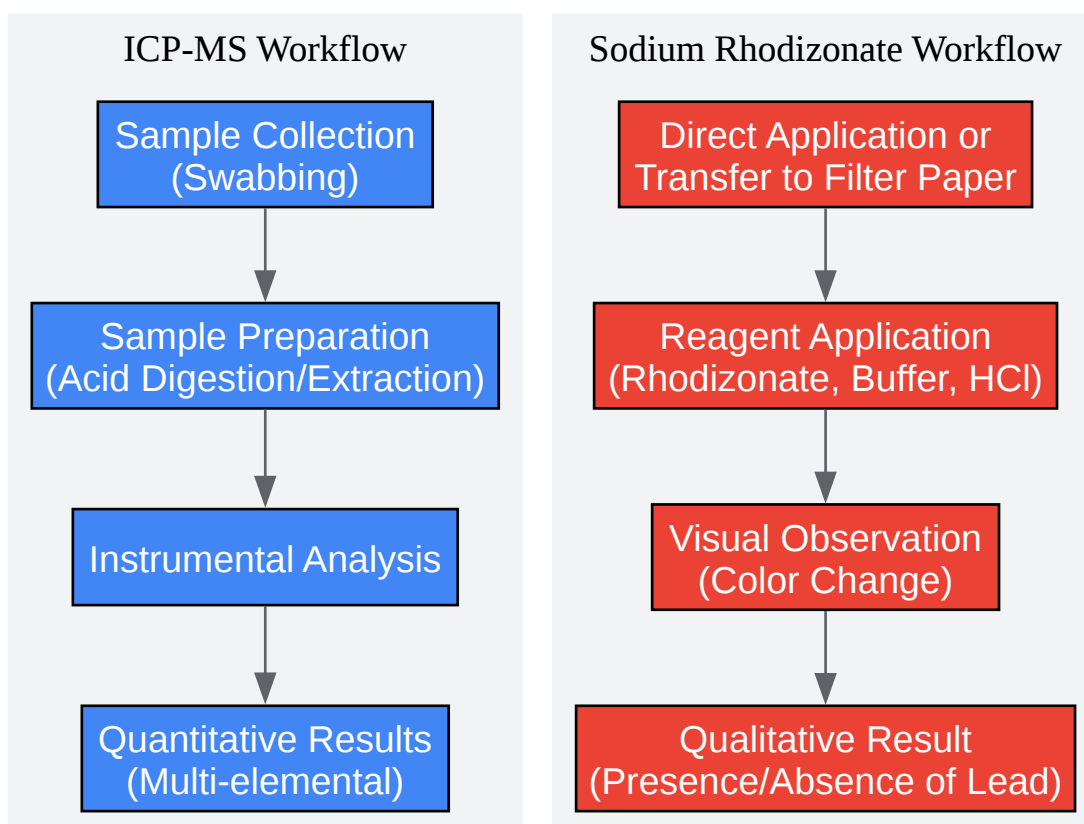
Visualizing the Workflows

To better understand the practical application of these techniques, the following diagrams illustrate a general forensic workflow for GSR analysis and a comparison of the key steps in each method.



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Caption: General workflow for gunshot residue analysis in a forensic investigation.



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Caption: Comparison of the key analytical steps for ICP-MS and the Sodium Rhodizonate test.

Conclusion

Both ICP-MS and the Sodium Rhodizonate test have their distinct roles in the analysis of gunshot residue. The Sodium Rhodizonate test serves as a valuable, low-cost, and rapid field or preliminary test for the presence of lead.^[10] Its simplicity makes it accessible for initial screenings.

However, for comprehensive, quantitative, and multi-elemental analysis, ICP-MS is demonstrably superior.^{[2][4]} Its high sensitivity and specificity, coupled with the ability to analyze for the characteristic triad of Pb, Ba, and Sb, provide more robust and definitive evidence.^[1] Furthermore, the ability of ICP-MS to overcome matrix effects like the presence of blood offers a significant advantage in real-world forensic scenarios.^[12]

For research and drug development professionals requiring precise and reliable elemental data, ICP-MS is the recommended method. The Sodium Rhodizonate test can be a useful complementary technique for presumptive screening, but it should not be relied upon for conclusive identification of gunshot residue, a role better suited to instrumental methods like ICP-MS or the internationally recognized standard of SEM-EDX.[13]

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References

- 1. Analysis of Gunshot Residue by ICP-MS [read.nxtbook.com]
- 2. Chemical Analysis of Gunpowder and Gunshot Residues - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researching.cn [researching.cn]
- 4. politesi.polimi.it [politesi.polimi.it]
- 5. bhu.ac.in [bhu.ac.in]
- 6. Chemical tests for GSR | PPTX [slideshare.net]
- 7. Evaluation of Gunshot Residue Patterns - The Rhodizonate Test for Lead | Office of Justice Programs [ojp.gov]
- 8. Module 12 :: Sodium Rhodizonate Test [archive.gfjc.fiu.edu]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. A study on the measurement of GSR with bloodstains by ICP-MS - PMC [pmc.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. Archived | Firearms Examiner Training | Sodium Rhodizonate Test | National Institute of Justice [nij.ojp.gov]
- 15. portal.ct.gov [portal.ct.gov]

- 16. marshall.edu [marshall.edu]
- 17. Detection of Gunshot Residues Using Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 18. mnet.mendelu.cz [mnet.mendelu.cz]
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